

3,6-Dichloro-4-fluoropyridazine molecular weight and formula

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Compound of Interest

Compound Name: 3,6-Dichloro-4-fluoropyridazine

Cat. No.: B1315852

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Technical Overview of 3,6-Dichloro-4-fluoropyridazine

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **3,6-Dichloro-4-fluoropyridazine**, a heterocyclic compound relevant in medicinal chemistry and agrochemical research. The data herein is compiled from established chemical databases.

Physicochemical Data

The fundamental molecular properties of **3,6-Dichloro-4-fluoropyridazine** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value	Source
Molecular Formula	C ₄ HCl ₂ FN ₂	PubChem[1]
Molecular Weight	166.97 g/mol	PubChem[1], AChemBlock[2]
Monoisotopic Mass	165.9500816 Da	PubChem[1]
CAS Number	92920-33-7	PubChem[1], AChemBlock[2]

Chemical Structure and Identifiers

The structural and naming conventions are critical for unambiguous identification in research and procurement.

Identifier Type	Identifier
IUPAC Name	3,6-dichloro-4-fluoropyridazine
SMILES	C1=C(C(=NN=C1Cl)Cl)F
InChIKey	WRZCRLSBKBKWAP-UHFFFAOYSA-N

Experimental Protocols

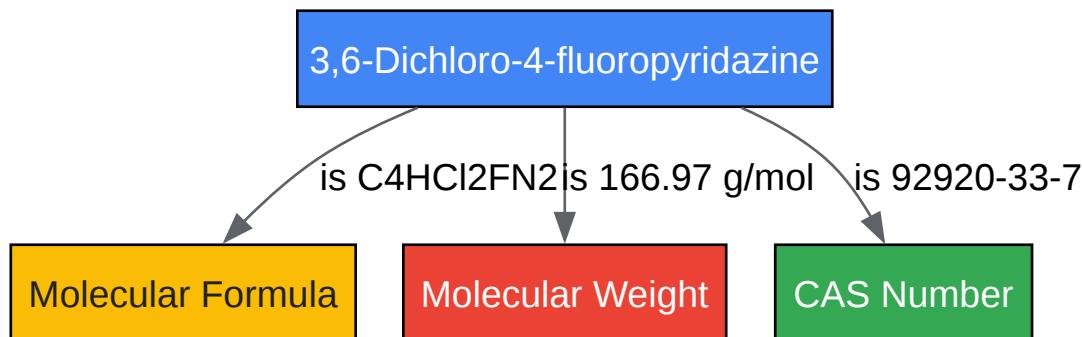
Determining the molecular weight and formula of a well-characterized compound like **3,6-Dichloro-4-fluoropyridazine** typically relies on standard analytical techniques. The data presented is computationally derived and confirmed through methods such as:

- Mass Spectrometry (MS): To determine the mass-to-charge ratio of the molecule and its fragments, confirming the molecular weight and elemental composition. High-resolution mass spectrometry (HRMS) would be used to verify the exact mass and deduce the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H , ^{13}C , and ^{19}F NMR would be used to elucidate the chemical structure, confirming the arrangement of atoms and the presence of the fluoro-substituent, which corroborates the molecular formula.
- Elemental Analysis: To determine the percentage composition of carbon, hydrogen, nitrogen, chlorine, and fluorine, which provides an empirical formula that can be compared to the proposed molecular formula.

Detailed, specific experimental protocols for these standard procedures are widely available in analytical chemistry literature and are dependent on the specific instrumentation used.

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its fundamental chemical properties.



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Figure 1: Core properties of **3,6-Dichloro-4-fluoropyridazine**.

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References

- 1. 3,6-Dichloro-4-fluoropyridazine | C4HCl2FN2 | CID 14547593 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,6-Dichloro-4-fluoro-pyridazine 97% | CAS: 92920-33-7 | AChemBlock [achemblock.com]
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